

Quinaldanilide CAS number and molecular weight

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Compound of Interest

Compound Name: Quinaldanilide

Cat. No.: B15394925

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An In-Depth Technical Guide to Quinaldine

For Researchers, Scientists, and Drug Development Professionals

Abstract

Quinaldine, also known as 2-methylquinoline, is a heterocyclic aromatic organic compound with significant applications in various scientific and industrial fields. This guide provides a comprehensive overview of its chemical properties, synthesis, and biological activities. It is intended to serve as a technical resource for professionals in research, and drug development. This document details key quantitative data, experimental protocols for its synthesis and analysis, and illustrates its synthetic pathways.

Chemical and Physical Properties

Quinaldine is a colorless oily liquid that may yellow with age and exposure to light.^[1] It is a derivative of quinoline with a methyl group at the 2-position.^[1]

Property	Value	Reference
CAS Number	91-63-4	[1]
Molecular Formula	C ₁₀ H ₉ N	[1]
Molecular Weight	143.19 g/mol	[1]
Density	1.058 g/cm ³	[1]
Melting Point	-2 °C	[1]
Boiling Point	248 °C	[1]
Flash Point	79 °C	[1]
Refractive Index	1.8116	[1]

Synthesis of Quinaldine

Several methods have been established for the synthesis of quinaldine and its derivatives.

Skraup Synthesis

The Skraup synthesis is a classic method for producing quinolines. In the context of quinaldine synthesis, aniline is reacted with paraldehyde.[1]

Experimental Protocol:

A general procedure involves the reaction of aniline with crotonaldehyde, which can be formed in situ from paraldehyde, in the presence of an oxidizing agent and a dehydrating agent like sulfuric acid. The reaction is highly exothermic and requires careful temperature control.

Doebner-von Miller Reaction

This reaction is a variation of the Skraup synthesis and is a common method for preparing quinaldine.[1][2]

Experimental Protocol:

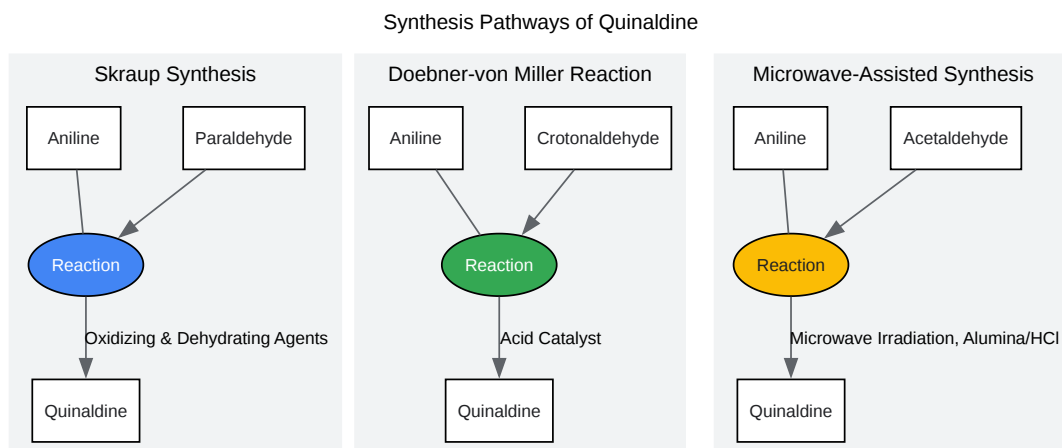
Aniline is reacted with crotonaldehyde in the presence of an acid catalyst, often hydrochloric acid. The reaction proceeds through a series of steps including Michael addition, cyclization, and oxidation to yield quinaldine.[3]

Microwave-Assisted Green Synthesis

A more modern and environmentally friendly approach involves a one-pot reaction under microwave irradiation without a solvent.[4][5]

Experimental Protocol:

Aniline derivatives and acetaldehyde are reacted on the surface of neutral alumina impregnated with hydrochloric acid. The mixture is irradiated in a microwave oven. This method offers advantages such as high yield, short reaction time, and a straightforward work-up procedure.[4][5]



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Caption: Overview of major synthetic routes to Quinaldine.

Biological Activities and Applications

Quinaldine and its derivatives exhibit a broad spectrum of biological activities, making them important scaffolds in drug discovery and development.[\[6\]](#)[\[7\]](#)

Biological Activity	Description
Antifungal	Derivatives of quinaldine have shown significant in vitro activity against various fungal strains. [8] [9]
Antibacterial	The quinoline ring, the core of quinaldine, is a key component in many antibacterial drugs. [9]
Antimalarial	Quinaldine is used in the manufacturing of antimalarial drugs. [1] [10]
Anticancer	Quinoline derivatives have been investigated for their potential to induce apoptosis in cancer cells. [7]
Anti-inflammatory	Certain quinoline derivatives have demonstrated anti-inflammatory properties. [7]
Anesthetic	Quinaldine sulfate is utilized as an anesthetic in fish transportation. [1] [10]

Analytical Methods

The analysis of quinaldine and related quinoline alkaloids is typically performed using chromatographic techniques.

Experimental Protocol (HPLC):

High-Performance Liquid Chromatography (HPLC) is a common method for the separation and quantification of quinoline alkaloids. A typical protocol would involve:

- **Sample Preparation:** Extraction of the analyte from the matrix, for instance, using Microwave-Integrated Extraction and Leaching (MIEL) for natural product samples.[11]
- **Chromatographic System:** A C18 column is often used with a mobile phase consisting of a mixture of an aqueous buffer and an organic solvent like acetonitrile or methanol.
- **Detection:** UV detection is commonly employed, with the wavelength set to the absorbance maximum of the quinoline ring.

Mechanism of Action

While a specific, universally accepted signaling pathway for quinaldine's biological effects is not yet fully elucidated, the broader class of quinoline derivatives is known to exert its effects through various mechanisms. For example, in cancer, quinoline derivatives have been shown to induce apoptosis.[7] The hydrodenitrogenation (HDN) of quinaldine, a process relevant in industrial catalysis, has a proposed reaction mechanism involving hydrogenation and hydrogenolysis steps.[12] Further research is needed to delineate the precise molecular targets and signaling pathways modulated by quinaldine in different biological contexts.

Conclusion

Quinaldine is a versatile molecule with a rich chemistry and a wide array of applications, particularly in the pharmaceutical and dye industries. The synthetic methods for its production are well-established, with newer, greener alternatives being developed. Its diverse biological activities continue to make it and its derivatives attractive candidates for further investigation in drug discovery. The analytical techniques for its characterization are robust, ensuring quality control in its various applications. This guide provides a foundational understanding for researchers and professionals working with this important compound.

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